

# In-depth Technical Guide: 4-Methyl-1,4-diazepan-5-one hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 4-Methyl-1,4-diazepan-5-one hydrochloride

**Cat. No.:** B1320064

[Get Quote](#)

## Abstract

This document provides a detailed overview of **4-Methyl-1,4-diazepan-5-one hydrochloride**, a chemical compound with a diazepan structure. Due to the limited availability of specific research on this particular molecule, this guide synthesizes information on its chemical properties and draws parallels with the well-understood mechanisms of related diazepine compounds, particularly diazepam. The purpose is to offer a foundational understanding for researchers and professionals in drug development, highlighting areas where further investigation is critically needed.

## Introduction

**4-Methyl-1,4-diazepan-5-one hydrochloride** is a chemical compound featuring a seven-membered diazepan ring with a methyl group at the fourth position and a ketone group at the fifth position.<sup>[1]</sup> Its hydrochloride salt form typically enhances water solubility, a desirable characteristic for pharmaceutical formulations.<sup>[1]</sup> The diazepan moiety is structurally related to the benzodiazepine class of drugs, which are well-known for their psychoactive properties, including anxiolytic, sedative, and muscle relaxant effects.<sup>[1][2][3][4][5]</sup> Consequently, it is hypothesized that **4-Methyl-1,4-diazepan-5-one hydrochloride** may interact with neurotransmitter systems within the central nervous system (CNS).<sup>[1]</sup> However, specific biological activity and its therapeutic applications have yet to be fully elucidated through dedicated research.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **4-Methyl-1,4-diazepan-5-one hydrochloride** is presented below.

Property	Value	Source
CAS Number	329794-41-4	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>13</sub> CIN <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	164.63 g/mol	<a href="#">[1]</a>
Synonyms	hexahydro-4-methyl-5H-1,4-Diazepin-5-one hydrochloride	<a href="#">[1]</a>

## Postulated Mechanism of Action: Extrapolation from Diazepam

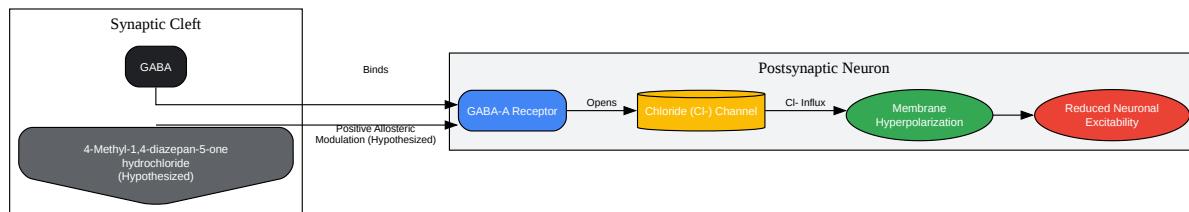
In the absence of direct experimental data for **4-Methyl-1,4-diazepan-5-one hydrochloride**, the mechanism of action of diazepam, a structurally related and extensively studied 1,4-benzodiazepine, can serve as a putative model.

Diazepam functions as a positive allosteric modulator of the gamma-aminobutyric acid type A (GABA-A) receptor.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#) GABA is the primary inhibitory neurotransmitter in the brain.[\[3\]](#)[\[4\]](#) [\[6\]](#) Diazepam binds to a specific site on the GABA-A receptor, distinct from the GABA binding site itself.[\[2\]](#) This binding event induces a conformational change in the receptor that increases its affinity for GABA.[\[2\]](#)[\[6\]](#) The potentiation of GABA's effect leads to an increased frequency of chloride channel opening, resulting in hyperpolarization of the neuron and a reduction in neuronal excitability.[\[2\]](#)[\[6\]](#) This widespread CNS depression underlies diazepam's therapeutic effects.[\[2\]](#)

Given the shared diazepan core, it is plausible that **4-Methyl-1,4-diazepan-5-one hydrochloride** may also interact with GABA-A receptors. However, the specific substitutions on its ring structure would likely influence its binding affinity, selectivity for different GABA-A receptor subunits, and overall pharmacological profile.

## Potential Signaling Pathway

The following diagram illustrates the hypothesized signaling pathway based on the known mechanism of diazepam.



[Click to download full resolution via product page](#)

Caption: Hypothesized mechanism of action via positive allosteric modulation of the GABA-A receptor.

## Experimental Protocols for Future Research

To elucidate the actual mechanism of action of **4-Methyl-1,4-diazepan-5-one hydrochloride**, the following experimental approaches are recommended.

### Radioligand Binding Assays

This experiment would determine if the compound binds to benzodiazepine binding sites on the GABA-A receptor.

Methodology:

- Prepare synaptic membrane fractions from rodent cerebral cortex.
- Incubate the membrane preparations with a radiolabeled benzodiazepine ligand (e.g.,  $[3\text{H}]$ flunitrazepam) in the presence of varying concentrations of **4-Methyl-1,4-diazepan-5-one hydrochloride**.

**one hydrochloride.**

- After incubation, separate bound from free radioligand by rapid filtration.
- Quantify the amount of bound radioactivity using liquid scintillation counting.
- Calculate the inhibition constant (Ki) to determine the binding affinity of the test compound.

## Electrophysiological Studies (Patch-Clamp)

This technique would directly measure the effect of the compound on GABA-A receptor function.

Methodology:

- Culture primary neurons or use a cell line expressing GABA-A receptors (e.g., HEK293 cells).
- Perform whole-cell patch-clamp recordings to measure chloride currents evoked by the application of GABA.
- Apply **4-Methyl-1,4-diazepan-5-one hydrochloride** to the cells and observe any potentiation of the GABA-evoked currents.
- Construct a dose-response curve to determine the EC50 for the modulatory effect.

## In Vivo Behavioral Assays

To assess the potential anxiolytic, sedative, and muscle relaxant properties suggested by its structure, a battery of behavioral tests in animal models would be necessary.

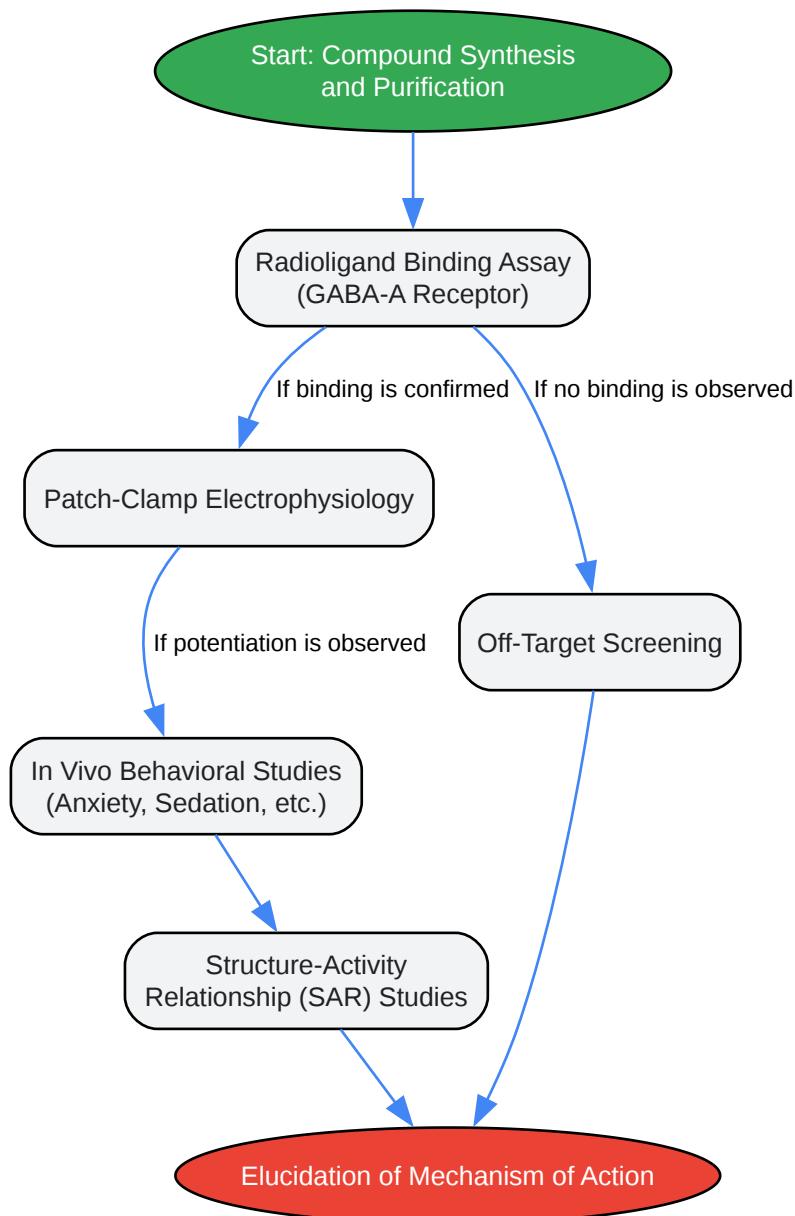
Methodology:

- Elevated Plus Maze: To assess anxiolytic-like effects.
- Open Field Test: To measure locomotor activity and assess sedative effects.
- Rotarod Test: To evaluate motor coordination and potential muscle relaxant properties.

- Administer **4-Methyl-1,4-diazepan-5-one hydrochloride** at various doses and compare the behavioral outcomes to a vehicle control and a positive control (e.g., diazepam).

## Proposed Research Workflow

The following diagram outlines a logical workflow for investigating the mechanism of action of **4-Methyl-1,4-diazepan-5-one hydrochloride**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the experimental investigation of the compound's mechanism of action.

## Conclusion and Future Directions

While the chemical structure of **4-Methyl-1,4-diazepan-5-one hydrochloride** suggests a potential interaction with the central nervous system, likely through modulation of the GABA-A receptor, there is a clear and urgent need for empirical data to confirm this hypothesis. The experimental protocols and research workflow outlined in this guide provide a roadmap for future investigations. Elucidating the precise mechanism of action, pharmacological profile, and potential therapeutic applications of this compound will require a dedicated and systematic research effort. The synthesis of related analogs could also provide valuable insights through structure-activity relationship studies.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 329794-41-4: 4-Methyl-1,4-diazepan-5-one hydrochloride [cymitquimica.com]
- 2. ClinPGx [clinpgx.org]
- 3. Diazepam - Wikipedia [en.wikipedia.org]
- 4. goodrx.com [goodrx.com]
- 5. Chemical structure and biological activity of the diazepines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. What is the mechanism of Diazepam? [synapse.patsnap.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 4-Methyl-1,4-diazepan-5-one hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1320064#4-methyl-1-4-diazepan-5-one-hydrochloride-mechanism-of-action>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)